An In-depth Technical Guide to 2-Ethyl-4-Methylaniline

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Compound of Interest

Compound Name:	*2-Ethyl-4-MethylAniline*
CAS No.:	*24544-07-8*
Cat. No.:	*B3369778*

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SMILES Notation:CCC1=C(C=CC(=C1)C)N

This technical guide provides a comprehensive overview of **2-Ethyl-4-Methylaniline**, a substituted aniline of interest to researchers, scientists, and professionals in drug development and chemical synthesis. This document outlines its chemical properties, a general synthesis protocol, and an analysis of its spectroscopic characteristics, potential biological activities, and safety considerations.

Physicochemical Properties

2-Ethyl-4-Methylaniline is an aromatic amine with the molecular formula C9H13N.[1][2][3] Its structure features an aniline core substituted with an ethyl group at the 2-position and a methyl group at the 4-position. A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **2-Ethyl-4-Methylaniline**

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Property	Value	Source
Molecular Formula	C9H13N	[1][2][3]
Molecular Weight	135.21 g/mol	[1]
Canonical SMILES	CCC1=C(C=CC(=C1)C)N	[1][2]
CAS Number	24544-07-8	[1][2]
XLogP3	2.1	[2]
Hydrogen Bond Donor Count	1	[2]
Hydrogen Bond Acceptor Count	1	[2]
Rotatable Bond Count	1	[2]
Exact Mass	135.104799419 Da	[1][2]
Topological Polar Surface Area	26.0 Å²	[1]
Heavy Atom Count	10	[2]
Complexity	101	[2]

Synthesis

A common and effective method for the synthesis of **2-Ethyl-4-Methylaniline** is through the catalytic hydrogenation of the corresponding nitroaromatic precursor, 1-ethyl-2-methyl-4-nitrobenzene. This method is widely used in industrial settings for the production of various aniline derivatives.

Experimental Protocol: Catalytic Hydrogenation

Objective: To synthesize **2-Ethyl-4-Methylaniline** by the reduction of 1-ethyl-2-methyl-4-nitrobenzene.

Materials:

- 1-ethyl-2-methyl-4-nitrobenzene

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- Palladium on activated carbon (10% Pd/C)
- Ethyl acetate (or a similar suitable solvent)
- Hydrogen gas
- Inert gas (e.g., Nitrogen or Argon)
- Standard hydrogenation apparatus (e.g., Parr hydrogenator)
- Filtration apparatus
- Rotary evaporator

Procedure:

- In a hydrogenation vessel, dissolve 1-ethyl-2-methyl-4-nitrobenzene in ethyl acetate.
- Carefully add a catalytic amount of 10% Palladium on activated carbon to the solution.
- Seal the vessel and purge the system with an inert gas to remove any oxygen.
- Introduce hydrogen gas to the desired pressure.
- Maintain the reaction mixture at a temperature of 20-24°C with vigorous stirring.
- Monitor the reaction progress by tracking hydrogen uptake or by using thin-layer chromatography (TLC).
- Once the reaction is complete, vent the excess hydrogen and purge the system with an inert gas.
- Filter the reaction mixture through a pad of celite to remove the palladium catalyst.
- Wash the filter cake with a small amount of ethyl acetate.
- Combine the filtrate and washings, and remove the solvent under reduced pressure using a rotary evaporator to yield the crude **2-Ethyl-4-Methylaniline**.

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- The crude product can be further purified by vacuum distillation or column chromatography if necessary. A reported yield for this type of synthesis is approximately 88%.[2]

Synthesis Workflow Diagram

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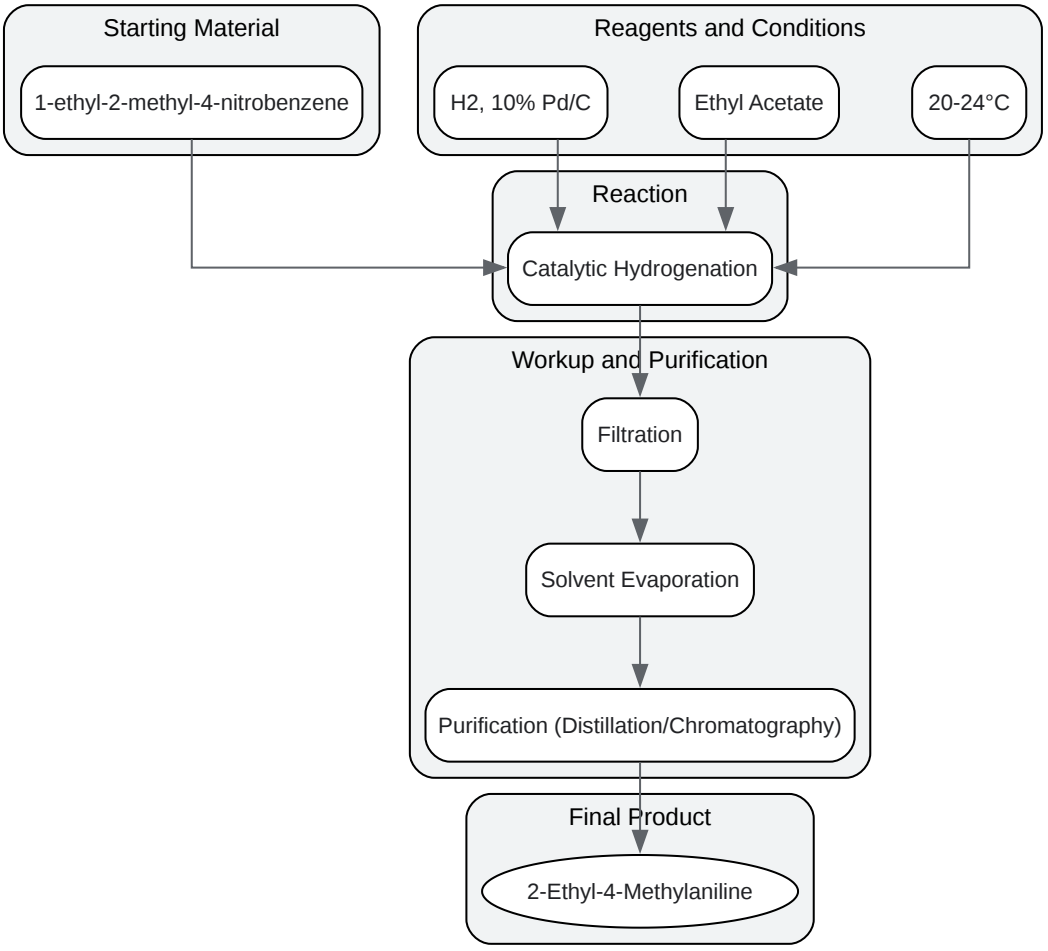
Synthesis Workflow of 2-Ethyl-4-Methylaniline



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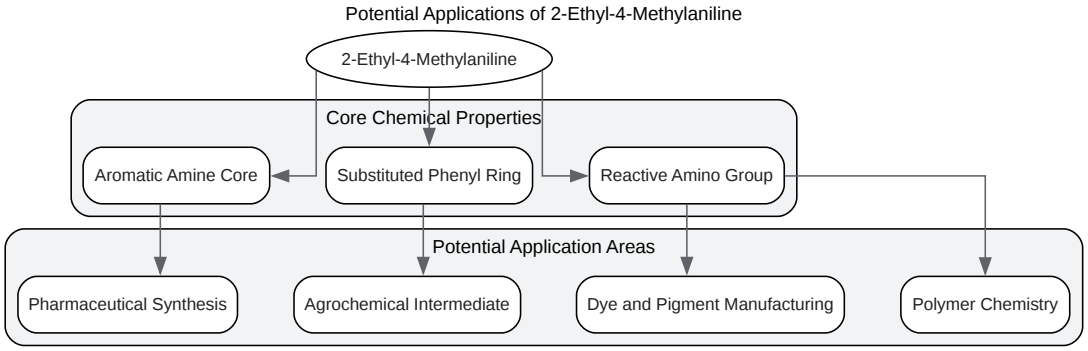

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